

Technical Guide: Pravastatin Related Compounds and Impurities

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Compound of Interest

Compound Name: Pravastatin 6'-Ketone Sodium Salt

Cat. No.: B1153345

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Executive Summary

Pravastatin Sodium ([[(3R,5R)-3,5-dihydroxy-7-[(1S,2S,6S,8S,8aR)-6-hydroxy-2-methyl-8-[(2S)-2-methylbutanoyl]oxy-1,2,6,7,8,8a-hexahydronaphthalen-1-yl]heptanoic acid]]) is a hydrophilic HMG-CoA reductase inhibitor.^{[1][2][3][4][5][6]} Unlike lipophilic statins (e.g., simvastatin, lovastatin) administered as lactone prodrugs, pravastatin is administered in its active open-ring hydroxy-acid form.^{[1][4]}

This structural distinction dictates its unique impurity profile. The primary stability challenges arise from the reversible lactonization of the dihydroxyheptanoic acid side chain and isomerization at the C-3 or C-6 positions. This guide provides a technical analysis of these pathways, the resulting impurities, and validated protocols for their control in drug development.

Part 1: Degradation Chemistry & Impurity Genesis^[5]

The stability of pravastatin is heavily influenced by pH and light. The molecule possesses multiple chiral centers and a labile side chain, making it susceptible to specific degradation

pathways.

Acid-Catalyzed Lactonization (The Major Pathway)

In acidic environments ($\text{pH} < 5$), the 3,5-dihydroxy acid side chain undergoes intramolecular esterification to form Pravastatin Lactone (EP Impurity D).[1][4] This reaction is an equilibrium process.[4] While the lactone is the active form for some statins, in pravastatin products, it is considered a degradation impurity that must be controlled.[7]

Isomerization

- **3'-Isomerization:** Under acidic conditions, a reversible isomerization occurs at the C-3 hydroxyl group of the side chain, forming 3' α -iso-pravastatin (USP Related Compound A).[1][4] This is often the thermodynamic sink in acidic media alongside the lactone.
- **6'-Epimerization:** The hydroxyl group on the decalin ring (C-6') can invert, particularly under enzymatic or specific stress conditions, leading to 6'-epi-pravastatin (USP Related Compound B, EP Impurity A).[1][4]

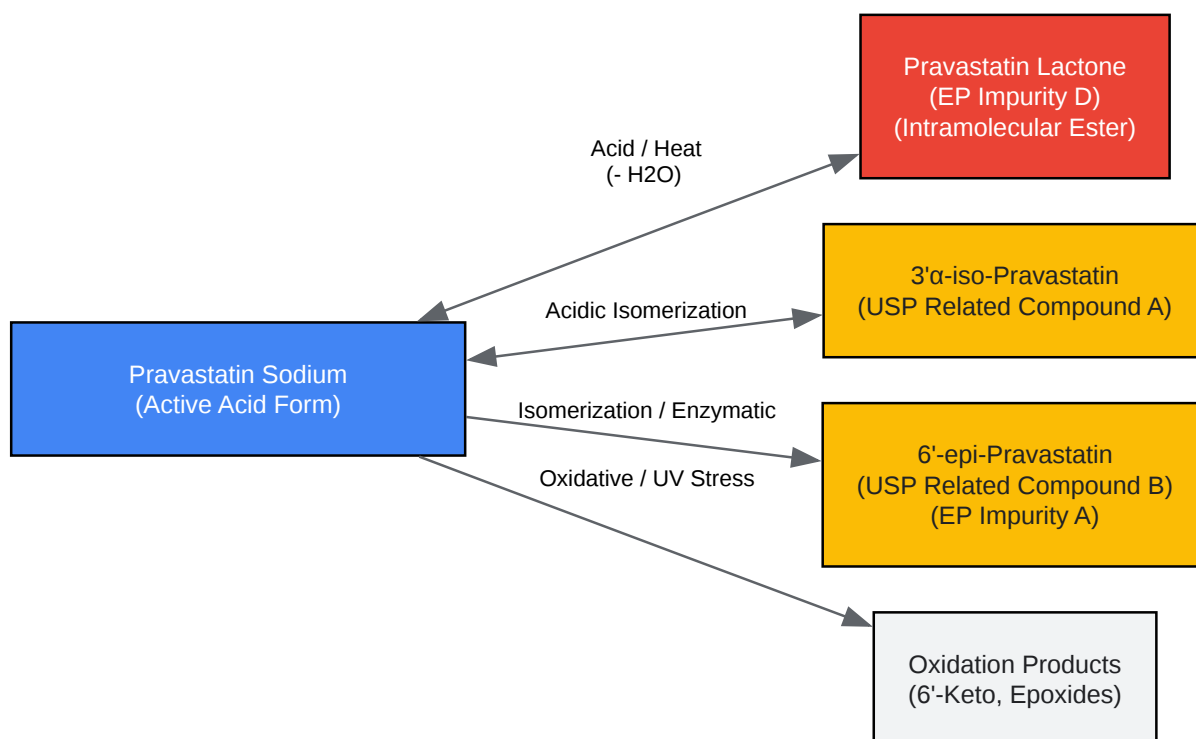
Oxidative & Photolytic Degradation

Pravastatin contains a diene system within the hexahydronaphthalene ring. Exposure to UV light or oxidative stressors can lead to the formation of:

- 6'-Keto derivatives (oxidation of the secondary alcohol).[1][4]
- Diene oxidation products (epoxides).[1][4]

Visualization: Degradation Pathways

The following diagram illustrates the interconversion between Pravastatin and its primary related compounds.



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Caption: Mechanistic pathways for the formation of major Pravastatin impurities. Blue indicates the API; Red indicates the primary degradation product; Yellow indicates isomers.

Part 2: Key Impurities Profile

The following table synthesizes data from USP, EP, and ICH guidelines to categorize the critical related compounds.

Common Name	Compendial Name (USP)	Compendial Name (EP)	Chemical Nature	Origin	Relative Retention Time (RRT)*
3'α-iso-pravastatin	Related Compound A	Impurity B	Isomer (C-3 inversion)	Acid degradation	~0.85
6'-epi-pravastatin	Related Compound B	Impurity A	Isomer (C-6' inversion)	Synthesis / Degradation	~1.10
Pravastatin Lactone	Not specified as RC	Impurity D	Cyclic Ester	Acid degradation	~2.2 - 2.5
Pravastatin Methyl Ester	N/A	Impurity C	Alkyl Ester	Synthesis byproduct	~1.8

*RRT values are approximate and dependent on the specific C18 stationary phase and gradient used.

Part 3: Analytical Strategy & Validated Protocol

To accurately quantify these impurities, a Stability-Indicating Method (SIM) using RP-HPLC is required.[\[1\]](#)[\[4\]](#) The method must resolve the hydrophilic parent drug from the highly hydrophobic lactone and the closely eluting isomers.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

Objective: Simultaneous separation of Pravastatin, its lactone, and isomeric impurities.

1. Chromatographic Conditions:

- Column: C18 Stationary Phase (e.g., Agilent Zorbax Eclipse Plus C18 or Phenomenex Luna C18), 150 mm x 4.6 mm, 3.5 μm or 5 μm.[\[1\]](#)[\[4\]](#)
- Column Temperature: 25°C (Strict control required to prevent on-column lactonization).
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[4\]](#)[\[8\]](#)

- Detection: UV @ 238 nm (Matches the diene chromophore).[1][4]
- Injection Volume: 10-20 µL.

2. Mobile Phase System:

- Buffer (Mobile Phase A): 20 mM Ammonium Acetate adjusted to pH 7.0 with dilute acetic acid. Note: Neutral pH is critical to prevent degradation of the sample during the run.
- Organic Modifier (Mobile Phase B): Acetonitrile (HPLC Grade).[1][4]

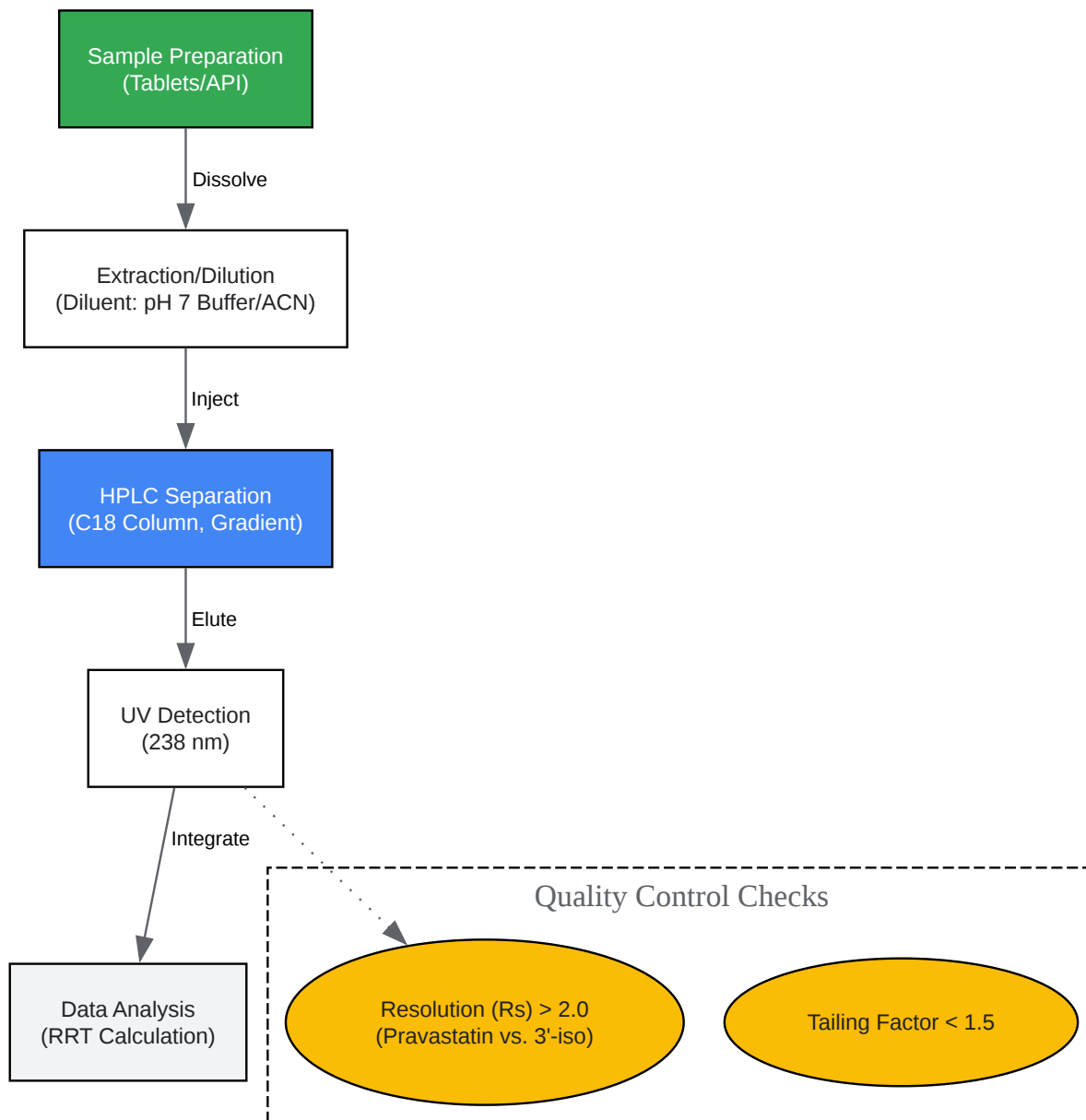
3. Gradient Program: A gradient is essential to elute the late-eluting lactone within a reasonable runtime.[1][4]

Time (min)	% Mobile Phase A (Buffer)	% Mobile Phase B (ACN)	Phase Description
0.0	85	15	Isocratic hold for polar impurities
10.0	70	30	Elution of Parent & Isomers
25.0	50	50	Elution of Lactone
30.0	85	15	Re-equilibration

4. Sample Preparation:

- Diluent: Buffer pH 7.0 : Acetonitrile (80:20).[1][4]
- Precaution: Avoid using pure water or acidic diluents.[1][4] Analyze samples within 4 hours of preparation to ensure solution stability.

Analytical Workflow Diagram



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Caption: Step-by-step analytical workflow for Pravastatin impurity profiling with built-in QC checkpoints.

Part 4: Regulatory Context (ICH Q3A/Q3B)[1][3][5][10]

For drug development professionals, adherence to ICH Q3A (Impurities in New Drug Substances) and ICH Q3B (Impurities in New Drug Products) is mandatory.[1][4]

- Reporting Threshold: typically 0.05% (for max daily dose $\leq$ 2g).
- Identification Threshold: 0.10% or 1.0 mg/day intake (whichever is lower).[1][4]
- Qualification Threshold: 0.15% or 1.0 mg/day intake (whichever is lower).

Critical Note on Toxicity: While Pravastatin Lactone is a major degradation product, it is generally considered less potent than the parent acid but may have different pharmacokinetic properties. However, because it can hydrolyze back to the active acid in vivo, its safety profile is often linked to the parent. Nevertheless, strict limits (often NMT 0.2% - 0.5% depending on the monograph) are enforced to ensure product quality and consistency.[1][4]

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